Application Note: Synthesis of 1,3-Dioxonane from 1,5-Pentanediol

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Compound of Interest	
Compound Name:	*1,3-Dioxonane*
CAS No.:	*6573-13-3*
Cat. No.:	*B14729784*

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Executive Summary

The synthesis of **1,3-dioxonane** (a 9-membered cyclic acetal) from 1,5-pentanediol presents a classic challenge in organic synthesis: the "medium-ring effect." Direct cyclization is kinetically and thermodynamically disfavored due to significant transannular strain (Prelog strain) and entropic barriers, often resulting in linear oligomers rather than the desired cycle.

This Application Note details a Two-Stage Protocol that bypasses these barriers. Instead of attempting a low-yield direct cyclization, this method utilizes the linear polyformal as a stored intermediate. By subjecting the polymer to acid-catalyzed thermal depolymerization under vacuum, the volatile **1,3-dioxonane** is removed from the equilibrium, driving the reaction to completion (Le Chatelier’s principle).

Mechanistic Insight & Thermodynamics

The Medium-Ring Challenge

In the reaction between 1,5-pentanediol and formaldehyde, two pathways compete:

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- Intermolecular Reaction: Leads to linear poly(pentamethylene formal). This is enthalpically favored (less strain) and kinetically favored at standard concentrations (

  M).

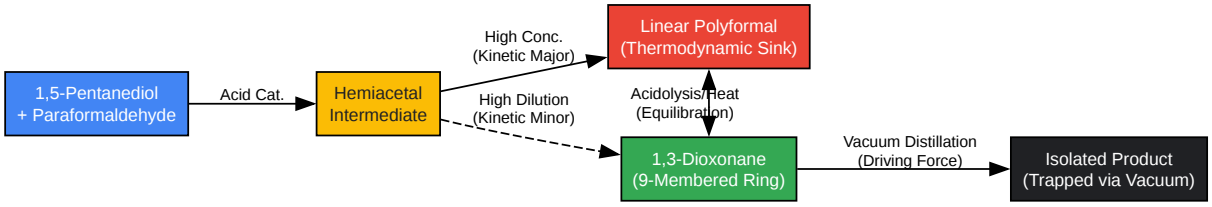
- Intramolecular Cyclization: Leads to **1,3-dioxonane**. This is entropically disfavored for 9-membered rings due to the loss of degrees of freedom and unfavorable gauche interactions in the ring (Prelog strain).

The Solution: Thermodynamic Trapping

To access the 9-membered ring efficiently, we exploit the reversibility of acetal formation. By heating the linear polymer with an acid catalyst under reduced pressure, the system equilibrates. Since **1,3-dioxonane** is more volatile than the polymer chain, it can be distilled out of the reaction mixture. This continuous removal shifts the equilibrium from the polymer toward the cyclic monomer.

Pathway Visualization

The following diagram illustrates the equilibrium dynamics and the "escape route" utilized in this protocol.



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Caption: Kinetic vs. Thermodynamic control in acetal synthesis. The protocol utilizes the Polymer

Cycle equilibrium to isolate the product.

Experimental Protocol

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Materials & Equipment

Component	Grade/Specification	Role
1,5-Pentanediol	>98%, Anhydrous	Substrate
Paraformaldehyde	Reagent Grade (Powder)	Formaldehyde Source
p-Toluenesulfonic Acid (p-TsOH)	Monohydrate	Acid Catalyst
Toluene	ACS Reagent, Dried	Solvent (Stage 1)
Apparatus A	Dean-Stark Trap	Water Removal (Stage 1)
Apparatus B	Short-path Distillation Head	Depolymerization (Stage 2)
Vacuum Pump	< 10 mmHg capacity	Volatile removal

Stage 1: Formation of Linear Polyformal

Objective: To convert the diol into a linear oligomer and remove stoichiometric water.

- Setup: Equip a 500 mL Round Bottom Flask (RBF) with a magnetic stir bar, Dean-Stark trap, and reflux condenser.
- Loading: Add 1,5-pentanediol (52.0 g, 0.5 mol), paraformaldehyde (16.5 g, 0.55 mol, 1.1 eq), and p-TsOH (0.5 g) to the flask.
- Solvent: Add Toluene (150 mL). Note: Benzene was historically used but Toluene is the safer, effective alternative.
- Reflux: Heat the mixture to reflux. Water will begin to collect in the Dean-Stark trap.
- Monitoring: Continue reflux until water evolution ceases (approx. 9 mL theoretical). The solution may become viscous.
- Concentration: Remove the toluene via rotary evaporation. The residue will be a waxy, white-to-colorless solid or viscous oil (the linear polyformal).

Stage 2: Depolymerization & Isolation

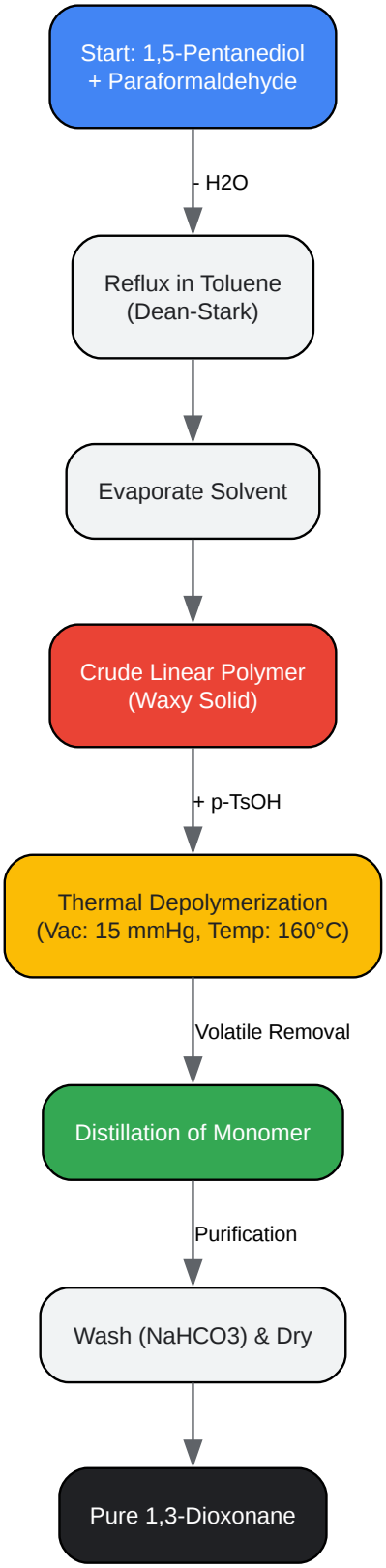
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Objective: Unzip the polymer into the cyclic monomer.

- Catalyst Refresh: Add fresh p-TsOH (0.5 g) to the waxy residue in the flask.
- Vacuum Setup: Connect the flask to a short-path distillation apparatus. Ensure the receiving flask is cooled in an ice/salt bath.
- Heating: Apply a vacuum of 10–20 mmHg. Slowly heat the oil bath to 150–180°C.
- Distillation: The polymer will melt and "crack." **1,3-Dioxonane** will distill over as a colorless liquid.
    - Observation: If the temperature is too high, linear oligomers may codistill. Maintain the lowest bath temperature that sustains distillation.
- Collection: Collect the fraction boiling at approximately 70–80°C at 15 mmHg (extrapolated from homologs; standard bp ~170-180°C at atm).

Workflow Diagram

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Caption: Step-by-step workflow for the synthesis and isolation of **1,3-dioxonane**.

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Characterization & Quality Control

Physical Properties

- Appearance: Clear, colorless liquid.[1]
- Odor: Characteristic ether-like odor.
- Boiling Point: ~75-80°C @ 15 mmHg (approx. 178°C @ 760 mmHg).

NMR Spectroscopy

The symmetry of the molecule simplifies the spectrum.

- 1H NMR (CDCl3, 400 MHz):
  - 4.65 ppm (s, 2H, -O-CH2-O-, acetal protons).
  - 3.65 ppm (t, 4H, -CH2-O-).
  - 1.60-1.70 ppm (m, 6H, internal methylene chain).
- Validation: The presence of the singlet at ~4.6-4.7 ppm is diagnostic of the cyclic formal. Linear oligomers often show multiple peaks in this region due to varying chain environments.

Troubleshooting & Optimization

Issue	Probable Cause	Corrective Action
Low Yield / Solidification in Receiver	Co-distillation of linear oligomers.	Reduce vacuum strength slightly or improve fractionation (use a Vigreux column).
No Distillate	Polymerization too stable; insufficient catalyst.	Increase bath temperature to 200°C or add fresh catalyst (p-TsOH) to the melt.
Product turns cloudy	Hydrolysis due to residual acid/moisture.	Store over activated molecular sieves (4Å) and add a stabilizer (trace triethylamine).

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